Environmental occurrence of mono-n-octyl phthalate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Octyl hydrogen phthalate*
CAS No.:	*5393-19-1*
Cat. No.:	*B134470*

Get Quote

An In-depth Technical Guide to the Environmental Occurrence of Mono-n-octyl Phthalate

Foreword for the Modern Researcher

The study of emerging environmental contaminants requires a nuanced understanding that extends beyond mere identification. It demands an appreciation for the lifecycle of a compound—from its industrial origins as a parent molecule to its transformation and eventual distribution throughout the global ecosystem. Mono-n-octyl phthalate (MOP) epitomizes this challenge. As the primary metabolite of the plasticizer Di-n-octyl phthalate (DNOP), its presence in the environment serves as a critical indicator of plastic-derived pollution. This guide is structured to provide senior researchers, environmental scientists, and analytical chemists with a comprehensive understanding of MOP's environmental journey. We will delve into its formation, fate, and the sophisticated analytical methodologies required for its accurate quantification, moving beyond standard protocols to explain the fundamental causality behind each experimental choice.

© 2026 BenchChem. All rights reserved.

Section 1: Genesis of an Environmental Marker - From DNOP to MOP

Mono-n-octyl phthalate (MOP) is a phthalic acid monoester that is not produced in large quantities for industrial use.[1] Its significance lies in its role as the primary hydrolytic metabolite of Di-n-octyl phthalate (DNOP), a high molecular weight phthalate ester.[2][3] DNOP is intentionally manufactured and widely used as a plasticizer to impart flexibility and durability to a variety of polymers, particularly polyvinyl chloride (PVC).[4][5]

Key applications of the parent compound, DNOP, include:

- Medical devices such as blood storage bags and tubing.[6]
- Wire and cable insulation.[6]
- Flooring materials, including vinyl tiles and carpet backing.[6][7]
- Adhesives and coatings.[6]

A crucial characteristic of phthalate plasticizers like DNOP is that they are not chemically bound to the polymer matrix.[5][8] This weak physical association allows them to leach, migrate, or evaporate from products over time, leading to their release into the surrounding environment.[5][8]

The Transformation Pathway

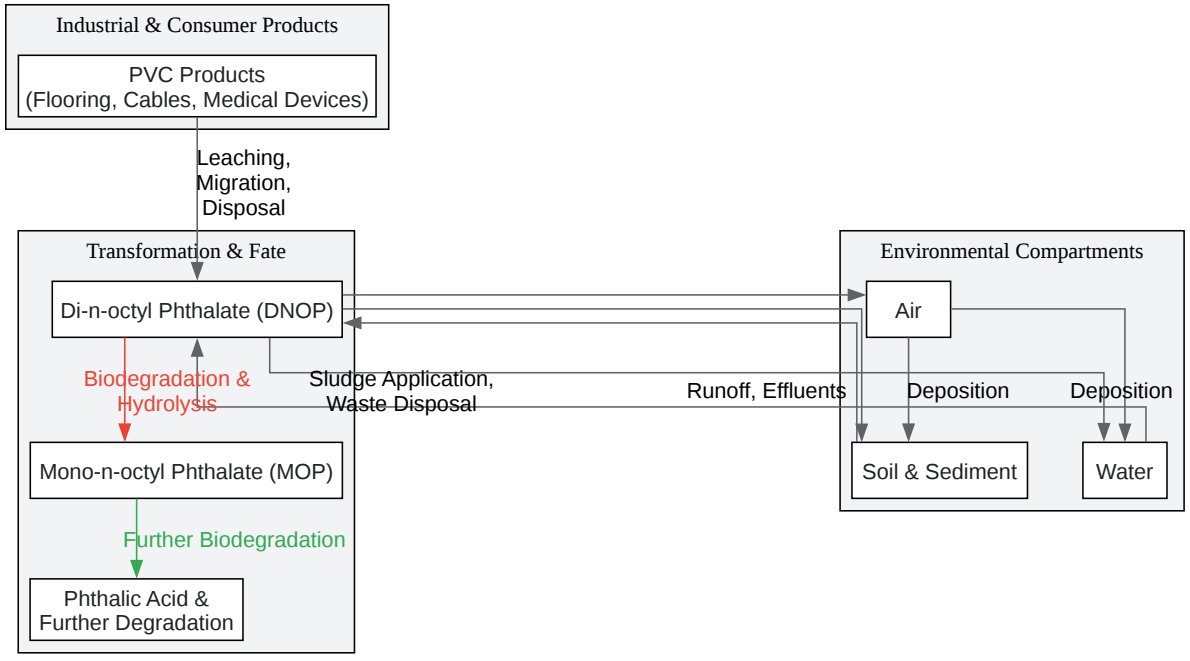
The primary mechanism for the formation of MOP in the environment is the degradation of DNOP. This transformation can occur through both abiotic and biotic processes.

- Abiotic Hydrolysis: In aqueous environments, DNOP can undergo hydrolysis, where one of its ester bonds is cleaved, yielding MOP and 1-octanol.[9] While this process occurs, its estimated half-life at a neutral pH of 7 is very long, suggesting that abiotic hydrolysis is a slow degradation pathway.[9][10]
- Biotic Degradation (Biodegradation): Microbial activity is the most significant driver of DNOP transformation in the environment.[10] Various microorganisms in soil, water, and sediment possess the necessary enzymes (esterases) to rapidly hydrolyze DNOP to MOP.[10] This

© 2026 BenchChem. All rights reserved.

biological cleavage is the principal source of environmental MOP. Further degradation can break down MOP into phthalic acid and other simpler compounds.[10]

The following diagram illustrates the environmental release and transformation pathway.



Click to download full resolution via product page

Environmental pathway of DNOP and the formation of MOP.

Section 2: Environmental Distribution and Observed Concentrations

The ubiquitous use of DNOP has led to the widespread detection of both the parent compound and its metabolite, MOP, across various environmental matrices. It is important to note a historical ambiguity in scientific literature where "dioctyl phthalate" (DOP) was sometimes used to refer to Di(2-ethylhexyl) phthalate (DEHP), a different and more widely used phthalate.[4][10] This may have led to an overestimation of DNOP's occurrence in older studies.[10] Modern analytical techniques can clearly distinguish between these isomers.

Key Environmental Reservoirs

- Wastewater and Sewage Sludge: Industrial and municipal wastewater treatment plants are significant collection points for phthalates. DNOP has been detected in industrial effluents and municipal sludges, with concentrations in sludge reported ranging from trace amounts to 115 mg/kg dry weight.[10]

- Surface Waters: DNOP is found in rivers and lakes, often as a result of effluent discharge and surface runoff.[8] Reported concentrations are typically in the low nanogram to microgram per liter range. For instance, a mean concentration of 9 ng/L was reported in the St. Lawrence River, while a single sample of raw surface water in Alberta showed a concentration of 4 µg/L.[10]

- Sediments: Due to its low water solubility and tendency to adsorb to organic matter, DNOP often accumulates in sediments.[10][11] Concentrations ranging from 90 to 260 µg/kg have been found in river sediments. Under anaerobic conditions, which can be present in deeper sediments, its persistence may increase.[10]

- Soil: The application of sewage sludge as fertilizer and atmospheric deposition are primary pathways for DNOP contamination in soil.[8]

- Biota: The lipophilic nature of DNOP allows it to bioaccumulate in aquatic organisms.[10] It has been detected in various fish species, with concentrations varying based on location and species.[12] For example, levels of DNOP in fish from estuaries in Northern Taiwan were mostly below the limit of detection of 5 ng/g dry weight.[12]

Summary of Environmental Concentrations

The table below summarizes representative concentrations of DNOP found in various environmental media. Data for MOP is less frequently reported directly in environmental

© 2026 BenchChem. All rights reserved.

matrices, as analysis often focuses on the more persistent parent compound or on MOP in biological samples as a biomarker of exposure.

Environmental Matrix	Reported Concentration Range	Key Notes
Surface Water	9 ng/L - 4 µg/L	Concentrations are highly variable depending on proximity to industrial or municipal sources.[10]
Industrial Effluent	1 - 10 µg/L	Found in effluents from chemical and organic manufacturing plants.[10]
Municipal Sludge	Traces - 115 mg/kg (d.w.)	Sludge acts as a sink for phthalates during wastewater treatment.[10]
River Sediment	90 - 260 µg/kg (d.w.)	Demonstrates partitioning from the water column to sediment.
Fish Tissue	Often < 5 ng/g (d.w.)	Indicates potential for bioaccumulation, though levels can be low.[12]

Section 3: Analytical Methodologies for Quantification

The accurate quantification of MOP, especially at trace levels found in environmental samples, requires sophisticated analytical techniques. The primary challenge is achieving high sensitivity and selectivity while mitigating matrix interference and potential laboratory contamination.[13][14] High-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for this application.[14][15][16]

Causality in Method Selection: Why LC-MS/MS?

© 2026 BenchChem. All rights reserved.

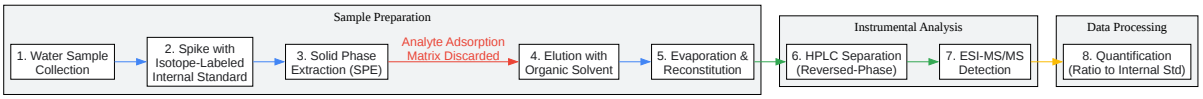
- Selectivity: Environmental matrices are incredibly complex. Tandem mass spectrometry (MS/MS) provides exceptional selectivity by monitoring specific precursor-to-product ion transitions for MOP, effectively filtering out background noise from other co-extracted compounds. This is superior to less selective detectors like UV or FID.[15][16]

- Sensitivity: LC-MS/MS can achieve limits of detection in the low ng/L range, which is essential for detecting the environmentally relevant concentrations of MOP.[14]

- Versatility: The technique is suitable for analyzing polar, non-volatile compounds like MOP without the need for derivatization, a step often required for Gas Chromatography (GC) analysis of such molecules, which can introduce variability.[15][16]

- Accuracy: The use of stable isotope-labeled internal standards (e.g., ^{13}C- or deuterium-labeled MOP) is crucial. These standards behave almost identically to the native analyte during extraction, cleanup, and ionization, allowing for precise correction of matrix effects and variations in instrument response, thereby ensuring a highly accurate and self-validating system.[17]

The following diagram outlines a typical workflow for the analysis of MOP in water samples.



Click to download full resolution via product page

Experimental workflow for MOP analysis in water samples.

Detailed Experimental Protocol: MOP Analysis in Surface Water via SPE and LC-MS/MS

This protocol describes a validated system for the extraction and quantification of MOP in environmental water samples.

© 2026 BenchChem. All rights reserved.

1. Materials and Reagents

- Native MOP analytical standard
- Isotope-labeled MOP internal standard (e.g., MOP-d4)
- HPLC-grade methanol, acetonitrile, and water
- Formic acid (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18, 500 mg)
- Glass fiber filters (1 µm)
- Nitrogen gas for evaporation

2. Sample Preparation and Extraction

- Step 2.1 (Filtration): Filter a 250 mL water sample through a glass fiber filter to remove suspended solids. Causality: Particulates can clog the SPE cartridge and interfere with the extraction process.
- Step 2.2 (Internal Standard Spiking): Add a known amount (e.g., 25 ng) of the isotope-labeled MOP internal standard to the filtered water sample and mix thoroughly. Causality: This is the cornerstone of accurate quantification. The internal standard will account for any analyte loss during the subsequent extraction and concentration steps.
- Step 2.3 (SPE Conditioning): Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of HPLC-grade water. Do not allow the cartridge to go dry. Causality: Conditioning activates the sorbent material, ensuring proper retention of the analyte.
- Step 2.4 (Sample Loading): Load the spiked water sample onto the conditioned SPE cartridge at a slow, consistent flow rate (approx. 5 mL/min). Causality: A slow flow rate maximizes the interaction time between the analyte and the sorbent, ensuring efficient trapping of MOP.
- Step 2.5 (Washing): Wash the cartridge with 5 mL of a 5% methanol/water solution to remove polar interferences. Causality: This step cleans the cartridge of hydrophilic

© 2026 BenchChem. All rights reserved.

compounds that are not of interest, which could otherwise cause matrix effects during MS analysis.

- Step 2.6 (Drying): Dry the cartridge under a gentle stream of nitrogen or by vacuum for 20 minutes to remove residual water. Causality: Water can interfere with the subsequent elution step and affect recovery.
- Step 2.7 (Elution): Elute the trapped analytes from the cartridge by passing 8 mL of methanol or acetonitrile into a clean collection tube. Causality: The organic solvent disrupts the hydrophobic interactions between MOP and the C18 sorbent, releasing it from the cartridge.
- Step 2.8 (Concentration and Reconstitution): Evaporate the eluate to near dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 500 µL of the initial mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid). Causality: This step concentrates the analyte to a level detectable by the instrument and ensures the final sample solvent is compatible with the LC mobile phase for good peak shape.

3. LC-MS/MS Analysis

- LC System: High-performance liquid chromatography system.
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A typical gradient would start at 40% B, ramp to 95% B over 8 minutes, hold for 2 minutes, and then re-equilibrate.
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in negative ion mode.
- MRM Transitions: Monitor at least two specific multiple reaction monitoring (MRM) transitions for both native MOP and its labeled internal standard to ensure confident identification and quantification.

© 2026 BenchChem. All rights reserved.

References

- Agency for Toxic Substances and Disease Registry (ATSDR). (1997). Toxicological Profile for Di-n-octylphthalate (DNOP). U.S. Department of Health and Human Services. [Link]
- Consumer Product Safety Commission (CPSC). (n.d.). Toxicity Review for Di-n-octyl Phthalate (DNOP). [Link]
- National Center for Biotechnology Information. (n.d.). Toxicological Profile for Di-n-octylphthalate - Health Effects. [Link]
- Frontiers in Chemistry. (2020). Advancement in Determination of Phthalate Metabolites by Gas Chromatography Eliminating Derivatization Step. [Link]
- U.S. Environmental Protection Agency (EPA). (2012). Provisional Peer-Reviewed Toxicity Values for Di-n-octyl Phthalate. [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (n.d.). Toxicological Profile for Di-n-butyl Phthalate - Analytical Methods. [Link]
- National Institutes of Health (NIH). (2020). Advancement in Determination of Phthalate Metabolites by Gas Chromatography Eliminating Derivatization Step. [Link]
- National Institutes of Health (NIH). (2011). Determination of Phthalate Metabolites in Human Serum and Urine as Biomarkers for Phthalate Exposure Using Column-Switching LC-MS/MS. [Link]
- Government of Canada. (2017). Priority Substances List Assessment Report for Di-n-Octyl Phthalate. [Link]
- National Industrial Chemicals Notification and Assessment Scheme (NICNAS). (n.d.). Di-n-octyl Phthalate. [Link]
- Government of Canada Publications. (n.d.). Canadian Environmental Protection Act—Priority Substances List—Supporting Document DI-n-Octyl Phthalate. [Link]
- National Institutes of Health (NIH). (n.d.). Critical Review on the Presence of Phthalates in Food and Evidence of Their Biological Impact. [Link]

© 2026 BenchChem. All rights reserved.

- National Institutes of Health (NIH). (2021). Comprehensive Insight from Phthalates Occurrence: From Health Outcomes to Emerging Analytical Approaches. [Link]
- National Center for Biotechnology Information. (n.d.). Mono-n-octyl phthalate. [Link]
- Exposome-Explorer. (n.d.). Mono-n-octyl phthalate (MnOP). [Link]
- ResearchGate. (n.d.). Occurrence of Phthalates in the Environment, Their Toxicity, and Treatment Technologies. [Link]
- National Institute of Technology and Evaluation, Japan. (n.d.). Di-n-octyl Phthalate Chemical Substances Control Law Reference. [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (n.d.). Toxicological Profile for Diethyl Phthalate - Analytical Methods. [Link]
- National Center for Biotechnology Information. (n.d.). di-N-Octyl Phthalate. [Link]
- Lowell Center for Sustainable Production. (n.d.). Phthalates and Their Alternatives: Health and Environmental Concerns. [Link]
- ResearchGate. (2018). Determination of phthalate esters from environmental water samples by micro-solid-phase extraction using TiO2 nanotube arrays before high-performance liquid chromatography. [Link]
- MDPI. (n.d.). New Analytical Method for Determination of Phthalates in Wastewater by on Line LC-GC-MS Using the TOTAD Interface and Fraction Collector. [Link]
- U.S. Environmental Protection Agency (EPA). (n.d.). EPA Ambient Water Quality Criteria for Phthalate Esters. [Link]
- PubMed. (2006). Mono-(3-carboxypropyl) phthalate, a metabolite of di-n-octyl phthalate. [Link]
- Agilent Technologies. (n.d.). Optimizing Analysis of Phthalates in Plastic Toys Using the Agilent 1290 Infinity Method Development Solution. [Link]

© 2026 BenchChem. All rights reserved.

- National Institutes of Health (NIH). (2021). Levels of Phthalates, Bisphenol-A, Nonylphenol, and Microplastics in Fish in the Estuaries of Northern Taiwan and the Impact on Human Health. [Link]
- PubMed. (2022). Groundwater contamination pathways of phthalates and bisphenol A: origin, characteristics, transport, and fate - A review. [Link]
- PubMed. (n.d.). Fate and distribution of the octyl- and nonylphenol ethoxylates and some carboxylated transformation products in the Back River, Maryland. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Mono-n-octyl phthalate | C16H22O4 | CID 79362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 3. Exposome-Explorer - Mono-n-octyl phthalate (MnOP) (Compound) [exposome-explorer.iarc.fr]
- 4. cpsc.gov [cpsc.gov]
- 5. uml.edu [uml.edu]
- 6. di-N-Octyl Phthalate | C24H38O4 | CID 8346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Mono-(3-carboxypropyl) phthalate, a metabolite of di-n-octyl phthalate [pubmed.ncbi.nlm.nih.gov]
- 8. Critical Review on the Presence of Phthalates in Food and Evidence of Their Biological Impact - PMC [pmc.ncbi.nlm.nih.gov]
- 9. DI-N-OCTYL PHTHALATE | 117-84-0 [chemicalbook.com]
- 10. ARCHIVED - Priority Substances List Assessment Report for Di-n-Octyl Phthalate - Canada.ca [canada.ca]
- 11. env.go.jp [env.go.jp]

© 2026 BenchChem. All rights reserved.

- 12. Levels of Phthalates, Bisphenol-A, Nonylphenol, and Microplastics in Fish in the Estuaries of Northern Taiwan and the Impact on Human Health - PMC [pmc.ncbi.nlm.nih.gov]
- 13. atsdr.cdc.gov [atsdr.cdc.gov]
- 14. Determination of Phthalate Metabolites in Human Serum and Urine as Biomarkers for Phthalate Exposure Using Column-Switching LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Frontiers | Advancement in Determination of Phthalate Metabolites by Gas Chromatography Eliminating Derivatization Step [frontiersin.org]
- 16. Advancement in Determination of Phthalate Metabolites by Gas Chromatography Eliminating Derivatization Step - PMC [pmc.ncbi.nlm.nih.gov]
- 17. pdf.benchchem.com [pdf.benchchem.com]

- To cite this document: BenchChem. [Environmental occurrence of mono-n-octyl phthalate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134470/docs#environmental-occurrence-of-mono-n-octyl-phthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.